

ZEN-3694 Poised to Challenge Standard of Care in High-Risk Breast Cancers

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Compound of Interest

Compound Name: ZEN-2759

Cat. No.: B611931

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New York, NY – November 10, 2025 – The landscape of treatment for aggressive breast cancer subtypes, specifically Triple-Negative Breast Cancer (TNBC) and Estrogen Receptor-positive (ER+) breast cancer, is potentially on the brink of a significant shift. The novel BET (Bromodomain and Extra-Terminal) inhibitor, ZEN-3694, is demonstrating promising pre-clinical and clinical activity, positioning it as a viable contender against current standard-of-care therapies. This guide provides a comprehensive comparison of ZEN-3694 to established treatments in these challenging breast cancer models, supported by available experimental data.

Executive Summary

ZEN-3694, a potent and orally bioavailable BET inhibitor, functions by reversibly binding to the bromodomains of BET proteins, thereby modulating the expression of key oncogenes. This mechanism of action presents a unique therapeutic strategy in breast cancers that have developed resistance to conventional treatments. In TNBC, ZEN-3694 is being investigated for its ability to sensitize tumors to PARP inhibitors, a class of drugs typically effective only in patients with BRCA mutations. For ER+ breast cancer, ZEN-3694 shows potential in overcoming resistance to the current standard of care, which combines endocrine therapy with CDK4/6 inhibitors.

While direct comparative data with another BET inhibitor, **ZEN-2759**, in breast cancer models is not publicly available, the extensive investigation into ZEN-3694 provides a solid foundation for comparison with existing therapeutic regimens.

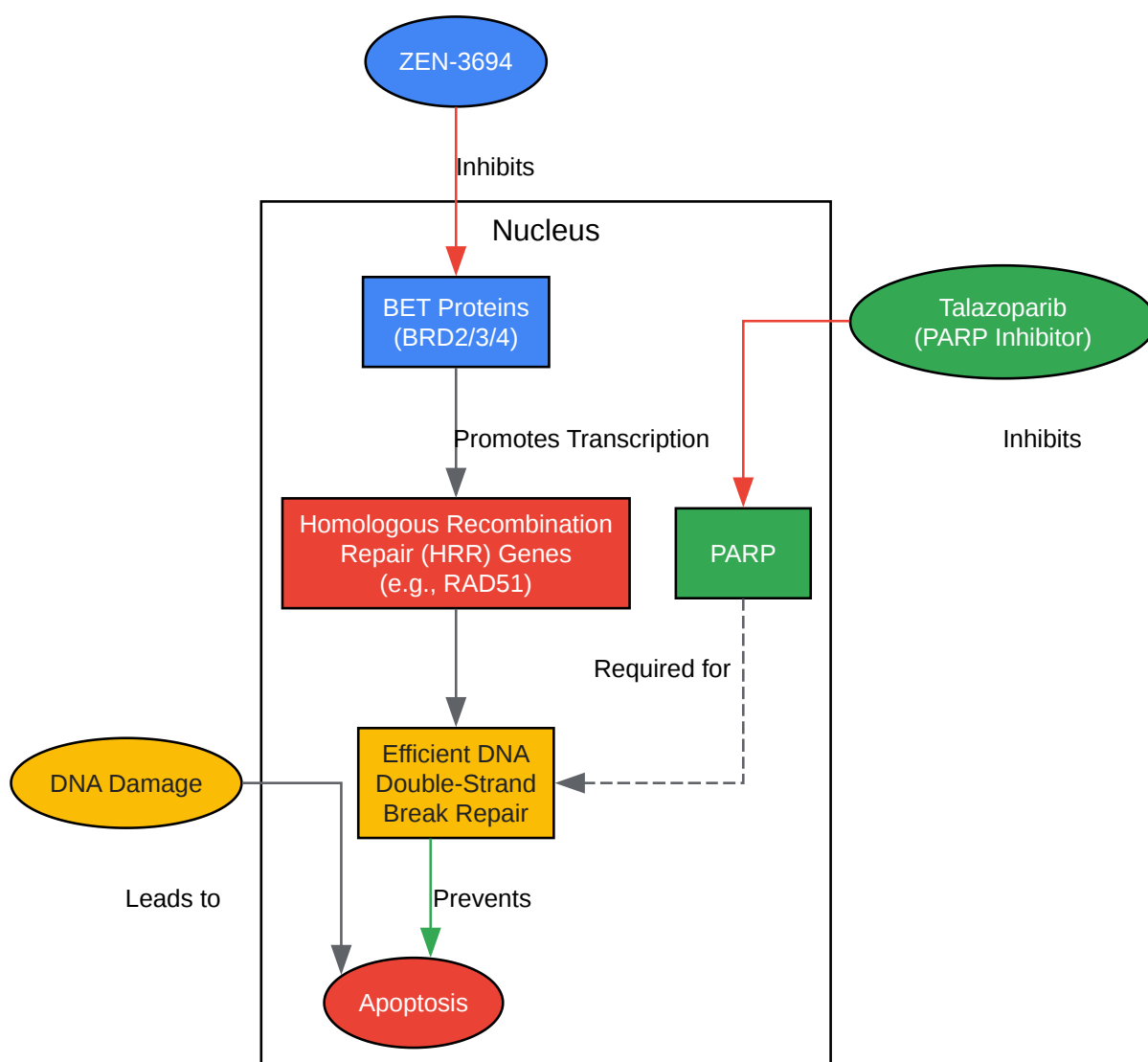
ZEN-3694 vs. Standard of Care in Triple-Negative Breast Cancer (TNBC)

TNBC is characterized by the absence of estrogen, progesterone, and HER2 receptors, rendering it unresponsive to hormonal or HER2-targeted therapies. The current standard of care for early-stage and metastatic TNBC primarily relies on chemotherapy, often in combination with immunotherapy.

Comparative Efficacy and Mechanism of Action

Feature	ZEN-3694 (in combination with Talazoparib)	Standard of Care (Chemotherapy +/- Immunotherapy)
Mechanism of Action	Downregulates homologous recombination repair (HRR) gene expression, inducing a "BRCAness" phenotype and sensitizing BRCA wild-type tumors to PARP inhibition.[1]	Cytotoxic agents (e.g., taxanes, anthracyclines) that target rapidly dividing cells.[2] [3] Immunotherapy (e.g., pembrolizumab) blocks the PD-1/PD-L1 pathway to enhance anti-tumor immunity. [4][5]
Target Population	Patients with metastatic TNBC without germline BRCA1/2 mutations.[1]	Broadly used for stage I-IV TNBC.[6] Immunotherapy is particularly beneficial for patients with PD-L1 positive tumors.
Reported Efficacy	In a Phase 1b/2 study, the combination of ZEN-3694 and talazoparib demonstrated an Objective Response Rate (ORR) of 32% and a Clinical Benefit Rate (CBR) of 44% in patients with TNBC at diagnosis.[1]	Neoadjuvant chemotherapy with pembrolizumab has shown a pathological complete response (pCR) rate of 60% in early-stage TNBC.[5] For metastatic TNBC, chemotherapy provides a median survival of 1.5 to 2 years.[6]
Key Biomarkers	Wild-type BRCA1/2 status.	PD-L1 expression for immunotherapy.

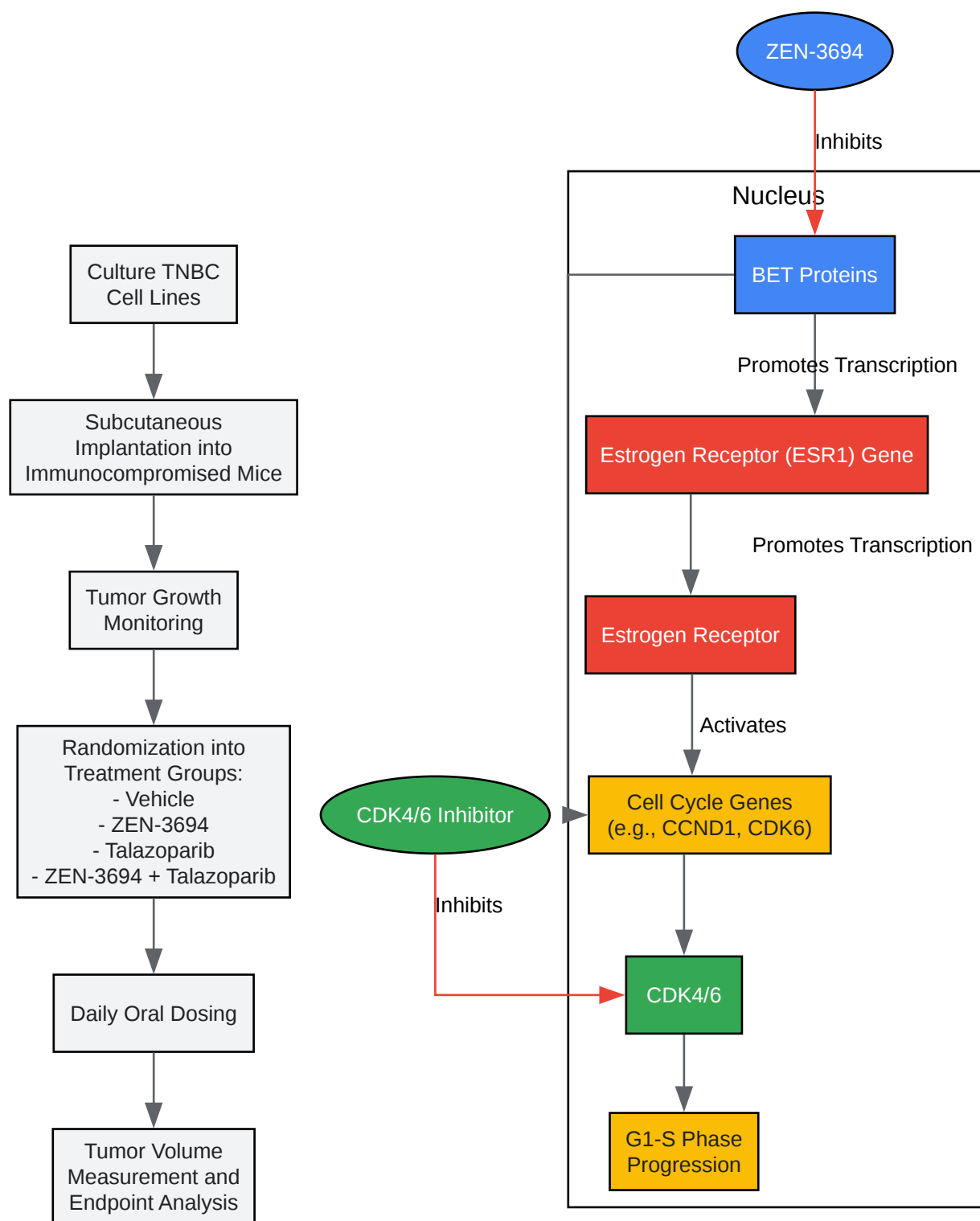
Signaling Pathway: ZEN-3694 in TNBC



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Caption: ZEN-3694 and Talazoparib synergistic action in TNBC.

Experimental Workflow: TNBC Xenograft Model



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